

(3,4-Dichlorophenyl)methanesulfonyl chloride

molecular weight and formula

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Compound of Interest

Compound Name: (3,4-Dichlorophenyl)methanesulfonyl chloride

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Technical Guide: (3,4-Dichlorophenyl)methanesulfonyl chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties of **(3,4-Dichlorophenyl)methanesulfonyl chloride**, a key intermediate in synthetic organic chemistry. This document outlines its molecular characteristics and provides a generalized experimental workflow for its application in the synthesis of sulfonamides, a critical functional group in many pharmaceutical agents.

Core Compound Data

(3,4-Dichlorophenyl)methanesulfonyl chloride is a reactive compound utilized in the introduction of the (3,4-dichlorophenyl)methanesulfonyl moiety into various molecular scaffolds. Its properties are summarized below.

Property	Value	Citations
Molecular Formula	C ₇ H ₅ Cl ₃ O ₂ S	[1][2]
Molecular Weight	259.54 g/mol	[3][2]
CAS Number	85952-30-3	[1][3]
Appearance	White crystals	[3]
Melting Point	67-72 °C	[3]
SMILES	<chem>O=S(CC1=CC=C(Cl)C(Cl)=C1)(Cl)=O</chem>	[2]
Synonyms	[(3,4-Dichlorophenyl)methyl]sulfonyl chloride, 3,4-Dichloro-α-toluenesulfonyl chloride	

Synthetic Applications: Sulfonamide Formation

(3,4-Dichlorophenyl)methanesulfonyl chloride is a versatile reagent, primarily serving as an electrophile in reactions with nucleophiles. A principal application is in the synthesis of sulfonamides through its reaction with primary or secondary amines. This reaction is fundamental in medicinal chemistry for the creation of a wide range of biologically active molecules.[3] The sulfonamide linkage is a key component in various therapeutic agents, including antibacterial, anti-inflammatory, and anticancer drugs.[3]

Experimental Protocol: General Synthesis of N-Substituted-(3,4-dichlorophenyl)methanesulfonamides

The following protocol describes a generalized procedure for the synthesis of sulfonamides from **(3,4-Dichlorophenyl)methanesulfonyl chloride** and a primary or secondary amine.

Materials:

- **(3,4-Dichlorophenyl)methanesulfonyl chloride**
- Primary or secondary amine

- Anhydrous dichloromethane (DCM)
- Base (e.g., triethylamine or pyridine)
- 1M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

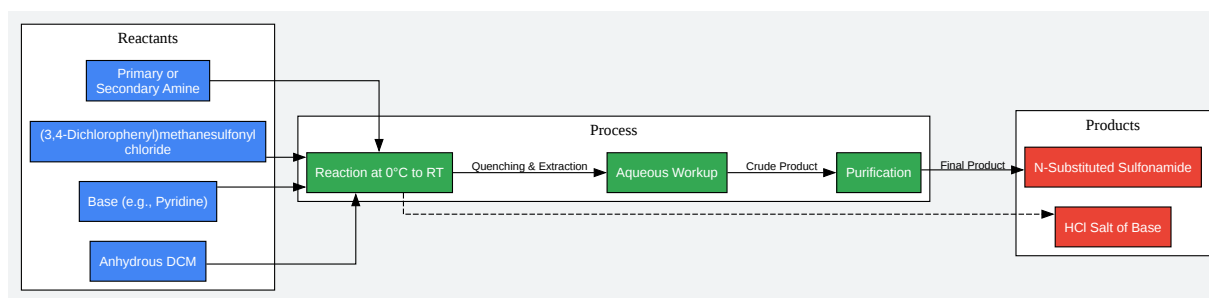
Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the desired primary or secondary amine (1.1 equivalents) in anhydrous dichloromethane.
- **Base Addition:** Cool the solution to 0 °C using an ice bath. To the stirred solution, slowly add the base (1.5 equivalents).
- **Sulfonyl Chloride Addition:** In a separate flask, dissolve **(3,4-Dichlorophenyl)methanesulfonyl chloride** (1.0 equivalent) in a minimal amount of anhydrous dichloromethane. Add this solution dropwise to the amine solution at 0 °C over a period of 15-20 minutes.
- **Reaction Progression:** Allow the reaction mixture to gradually warm to room temperature and continue stirring for 6-18 hours. The progress of the reaction should be monitored by a suitable technique, such as Thin Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete, dilute the mixture with additional dichloromethane. Transfer the solution to a separatory funnel and wash sequentially with 1M HCl, water, saturated NaHCO_3 solution, and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter the drying agent, and remove the solvent under reduced pressure using a rotary evaporator.

- Purification: The resulting crude product can be purified by flash column chromatography on silica gel or by recrystallization from an appropriate solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to yield the pure sulfonamide.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of sulfonamides using (3,4-Dichlorophenyl)methanesulfonyl chloride.



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Caption: General workflow for sulfonamide synthesis.

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References

- 1. benchchem.com [benchchem.com]

- 2. researchgate.net [researchgate.net]
- 3. An Expedient Synthesis of Sulfinamides from Sulfonyl Chlorides - PMC [pmc.ncbi.nlm.nih.gov]
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